

Essential Safety and Logistical Information for Handling Bombykal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bombykal

Cat. No.: B013413

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides essential, immediate safety and logistical information for the handling of **Bombykal**, a naturally occurring aldehyde pheromone. The following procedural guidance is designed to answer specific operational questions, building trust and providing value beyond the product itself.

Chemical and Physical Properties

A comprehensive understanding of a substance's properties is the foundation of safe handling. While a specific Safety Data Sheet (SDS) for **Bombykal** is not readily available, data from the closely related alcohol, Bombykol, and similar long-chain aldehydes indicate a low hazard profile.

Property	Information	Source
Chemical Name	(10E,12Z)-10,12-Hexadecadienal	N/A
Common Name	Bombykal	N/A
CAS Number	69775-57-5	N/A
Molecular Formula	C16H28O	N/A
Molecular Weight	236.4 g/mol	N/A
Physical State	Presumed liquid at room temperature	N/A
Hazard Classification	Not classified as a hazardous substance. [1]	SDS for Bombykol [1]

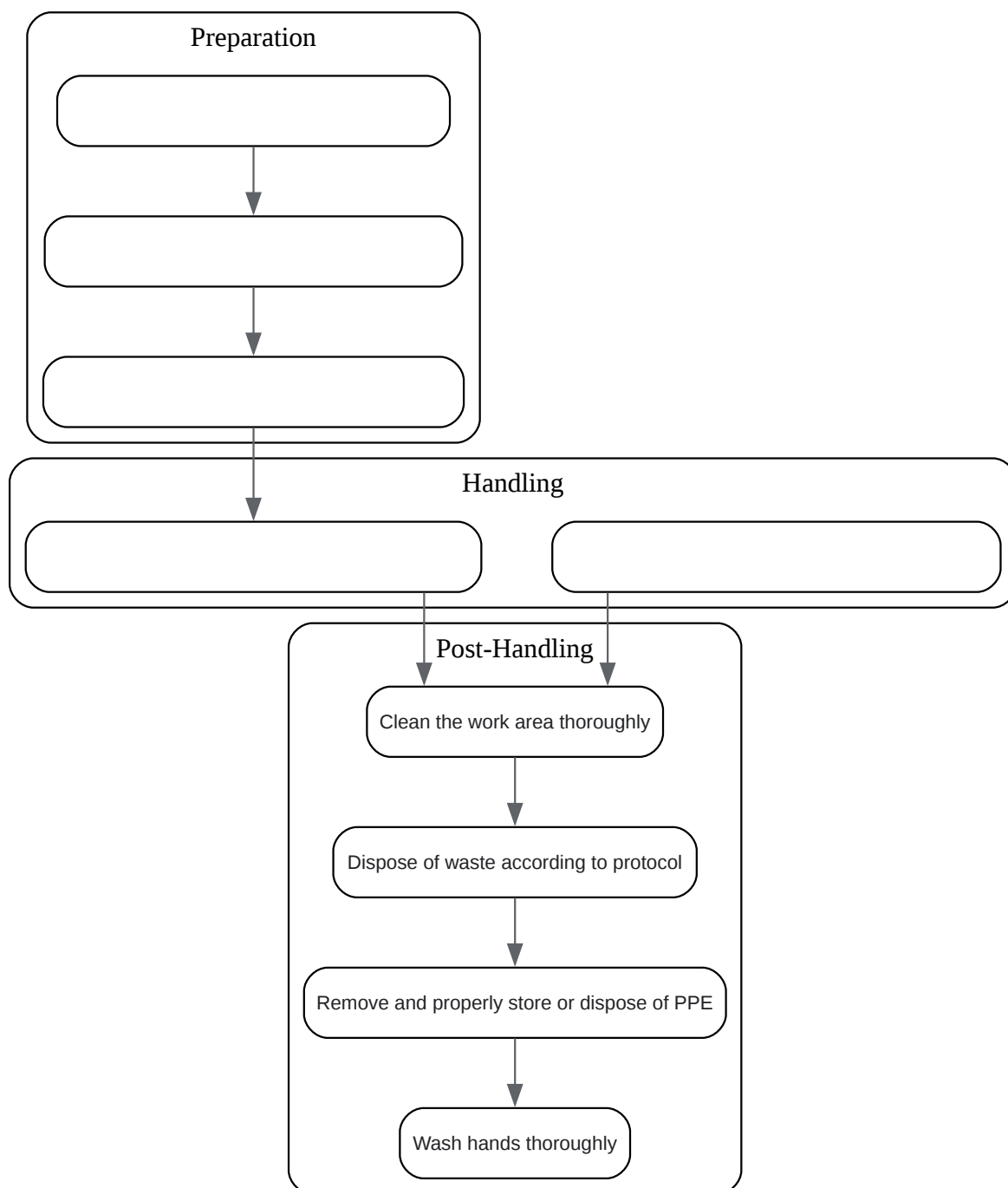
Personal Protective Equipment (PPE)

Even with non-hazardous materials, adherence to standard laboratory safety protocols is crucial. The following personal protective equipment is recommended when handling **Bombykal** to minimize exposure and ensure a safe working environment.

PPE Category	Item	Specifications	Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves.	Prevents direct skin contact.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1 compliant.	Protects eyes from potential splashes.
Body Protection	Laboratory coat	Standard cotton or synthetic lab coat.	Protects clothing and skin from accidental spills.

Operational Plan: Safe Handling Workflow

A systematic approach to handling chemicals ensures safety at every step. The following workflow outlines the recommended procedure for working with **Bombykal**.



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Caption: A step-by-step workflow for the safe handling of **Bombykal** in a laboratory setting.

Disposal Plan

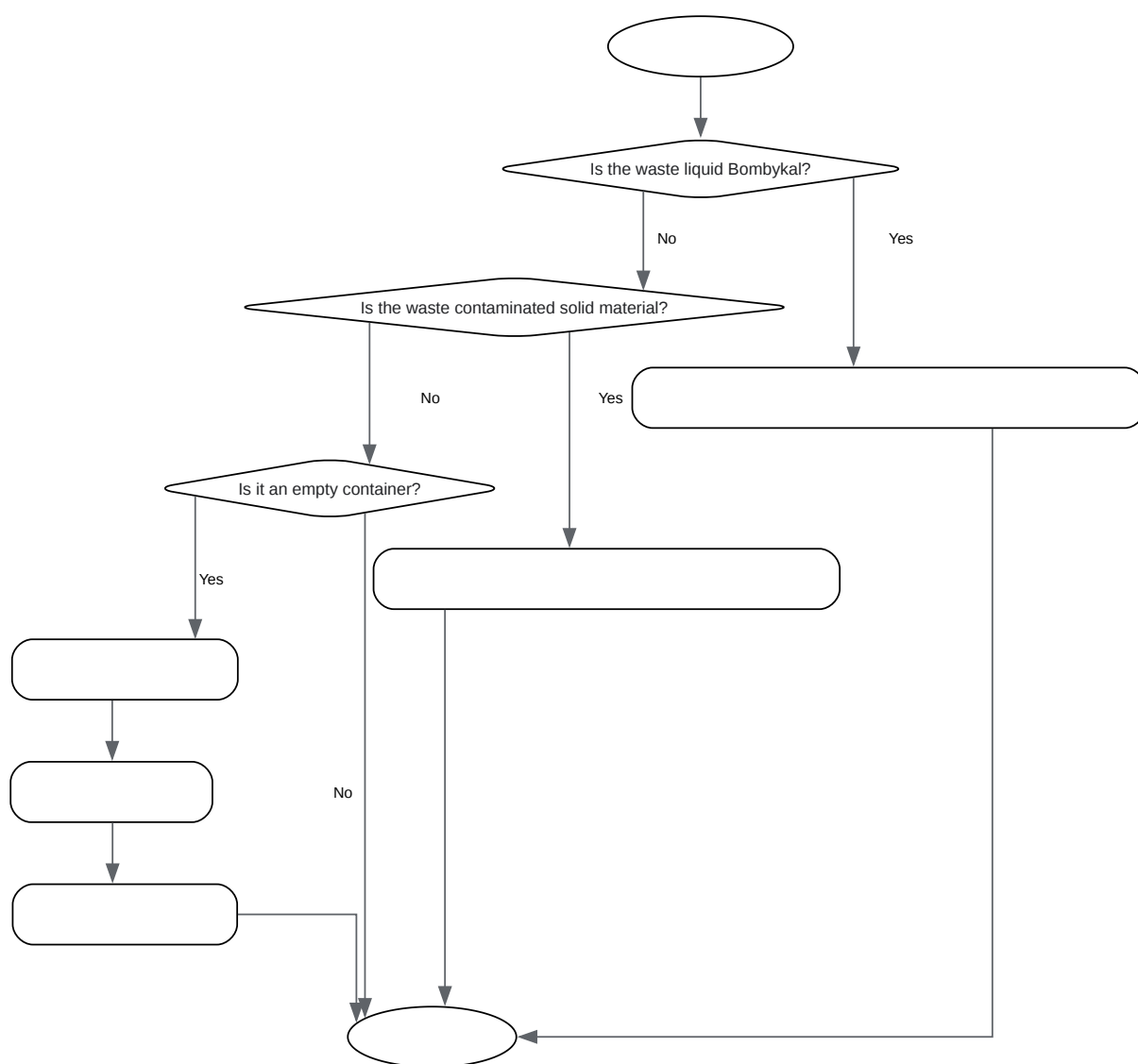
Proper waste management is a critical component of laboratory safety and environmental responsibility. As **Bombykal** is considered a non-hazardous substance, the disposal procedures are straightforward but require adherence to institutional and local regulations.

Waste Stream Segregation

Waste Type	Container	Disposal Method
Unused/Excess Bombykal	Labeled, sealed waste container.	Treat as non-hazardous chemical waste. Follow institutional guidelines. May be eligible for drain disposal with copious amounts of water, pending institutional approval. [2]
Contaminated Materials (e.g., pipette tips, absorbent pads)	Labeled solid waste container.	Dispose of as non-hazardous solid laboratory waste.[2]
Empty Bombykal Container	Original container.	Rinse thoroughly with a suitable solvent (e.g., ethanol or acetone). Deface the label and dispose of in regular trash. [2]

Disposal Decision Tree

The following diagram provides a logical flow for making decisions regarding the disposal of **Bombykal** and associated waste.



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References

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- 2. sfasu.edu [sfasu.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Bombykal]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b013413#personal-protective-equipment-for-handling-bombykal>]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com